

Personal protective equipment for handling gamma-Methylene-gamma-butyrolactone

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Compound of Interest

Compound Name: *gamma-Methylene-gamma-butyrolactone*

Cat. No.: *B154411*

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Essential Safety and Handling Guide for γ -Methylene- γ -butyrolactone

For researchers, scientists, and drug development professionals, ensuring safe laboratory practices is paramount. This guide provides essential, immediate safety and logistical information for handling γ -Methylene- γ -butyrolactone (also known as α -Methylene- γ -butyrolactone), including operational and disposal plans.

Chemical Hazards:

Gamma-Methylene-gamma-butyrolactone is a flammable liquid and vapor.^{[1][2]} It is also known to be a skin sensitizer, which may cause an allergic skin reaction.^{[1][2][3]} The substance can cause skin and serious eye irritation.^[3] Inhalation may lead to allergy or asthma-like symptoms or breathing difficulties.^[3] It is harmful to aquatic life with long-lasting effects.^[1]

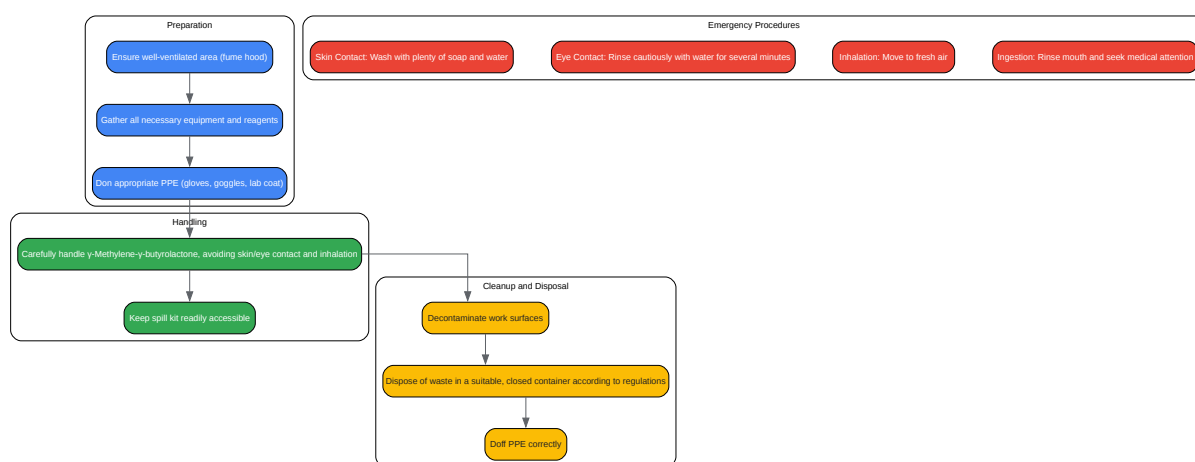
Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling γ -Methylene- γ -butyrolactone.

Protection Type	Recommended Equipment	Specifications and Remarks
Eye and Face Protection	Safety glasses with side shields or Goggles	European standard EN 166 compliant goggles are recommended.[2] A face shield may be necessary depending on the scale of the operation. [3]
Hand Protection	Protective gloves	Chemical-resistant gloves should be worn.[1][2][3] It is advisable to check with the glove supplier for specific compatibility and breakthrough times.
Skin and Body Protection	Protective clothing	Wear appropriate protective clothing to prevent skin contact.[3]
Respiratory Protection	Vapor respirator	Recommended when working in poorly ventilated areas or when vapor or mist generation is likely.[3] For small-scale laboratory use, a half mask with an organic vapor filter (Type A) is suggested.[2] In case of accidental release, a self-contained breathing apparatus may be necessary. [1]

Safe Handling and Disposal Workflow

Proper procedural steps are critical to minimize exposure and ensure safety. The following diagram outlines the logical workflow for handling γ -Methylene- γ -butyrolactone.



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Safe handling workflow for γ -Methylene- γ -butyrolactone.

Operational and Disposal Plans

Handling Procedures:

- Always work in a well-ventilated area, preferably within a chemical fume hood.[3]
- Avoid contact with skin, eyes, and clothing.[1]
- Prevent the generation of vapor or mist.[3]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][2]
- Wash hands thoroughly after handling.[1][3]

First Aid Measures:

- Skin Contact: Immediately wash the affected area with plenty of soap and water. If skin irritation or a rash occurs, seek medical attention.[2][3]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and get medical attention.[1][3]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. If respiratory symptoms occur, call a poison center or doctor.[3]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Seek immediate medical advice.[1]

Storage:

- Store in a dry, cool, and well-ventilated place.[1]
- Keep the container tightly closed when not in use.[1]
- The recommended storage temperature is 2 - 8 °C.[1]
- The material is sensitive to air, moisture, and light; it should be stored under an inert gas.[1]

Disposal:

- Dispose of unused product and contaminated materials in accordance with all applicable local, state, and federal regulations.[1]

- It is recommended to use a licensed professional waste disposal service.[3]
- Contaminated packaging should be disposed of as unused product.[1]

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